

Synthesis of 2-Tosylaniline from o-Nitroaniline: An In-depth Technical Guide

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Compound of Interest

Compound Name: 2-Tosylaniline

Cat. No.: B3046227

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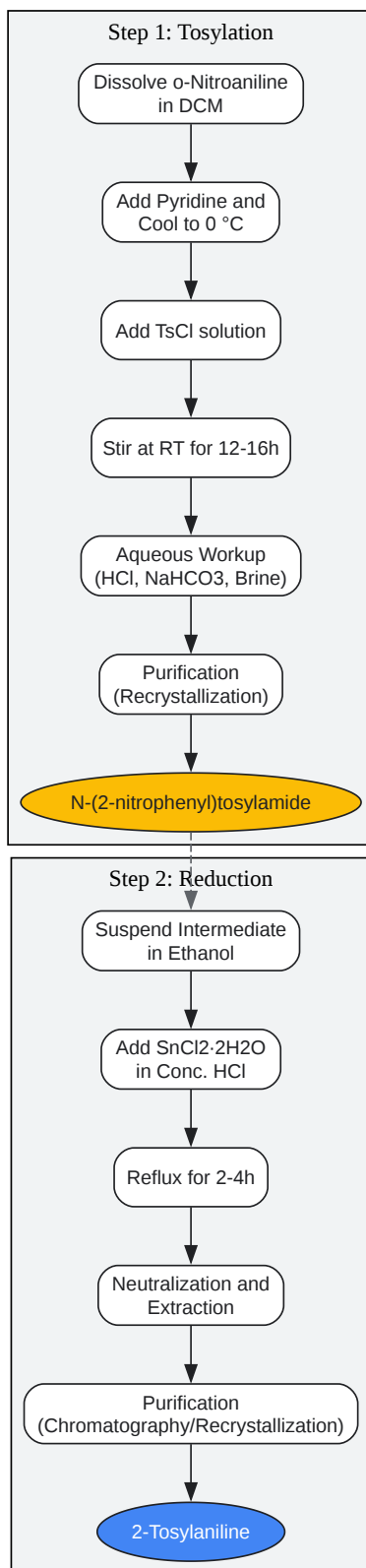
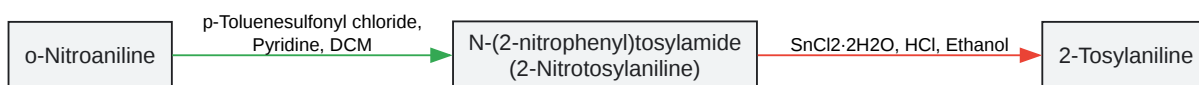
For Researchers, Scientists, and Drug Development Professionals

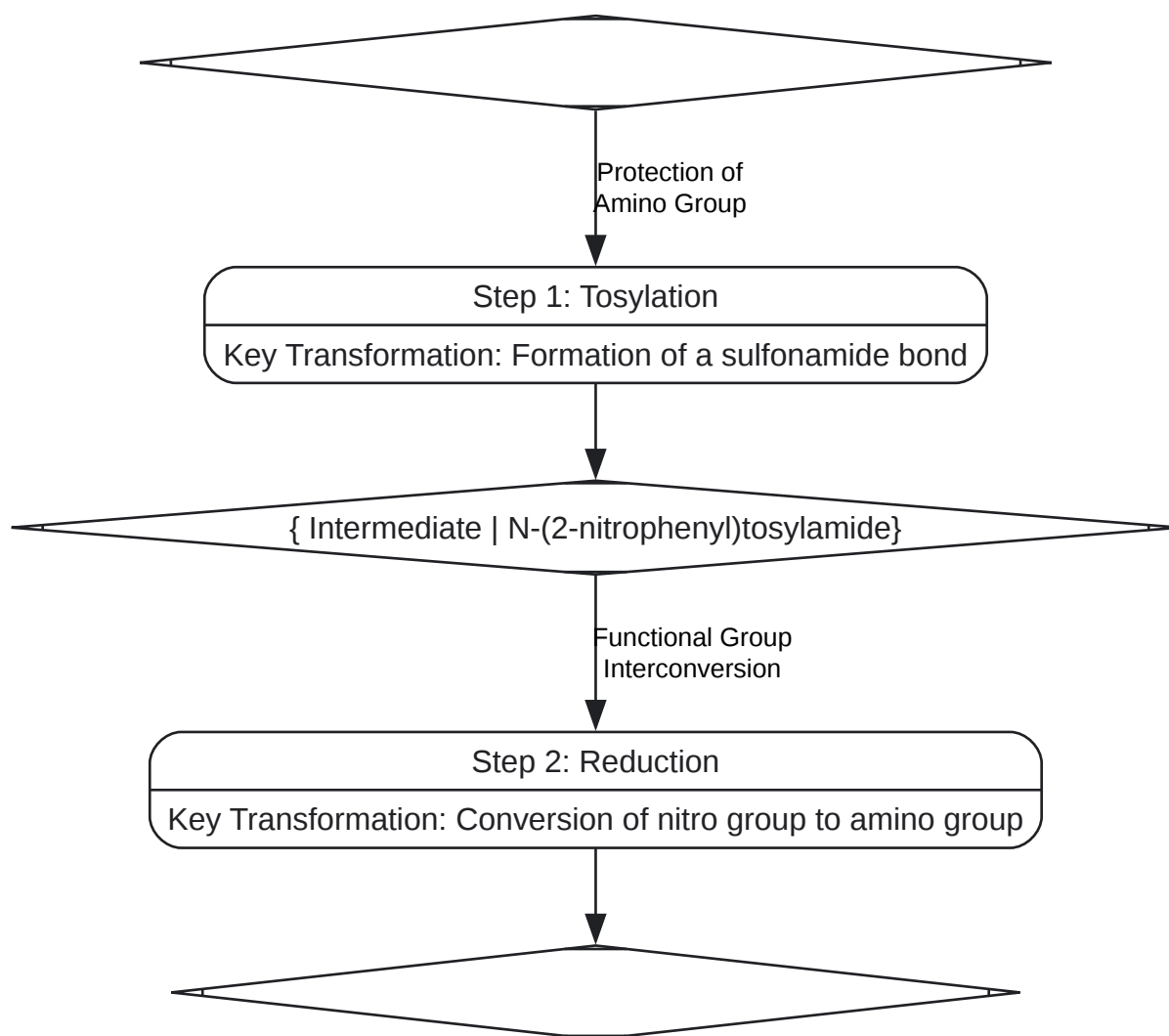
This technical guide provides a comprehensive overview of the synthesis of **2-tosylaniline** from o-nitroaniline. This process is a common transformation in organic synthesis, often employed in the preparation of pharmaceutical intermediates and other fine chemicals. The guide details a reliable two-step synthetic route, encompassing the tosylation of o-nitroaniline followed by the selective reduction of the nitro group. This document provides detailed experimental protocols, quantitative data, and visual diagrams to facilitate understanding and replication in a laboratory setting.

Synthetic Pathway Overview

The synthesis of **2-tosylaniline** from o-nitroaniline is typically achieved in a two-step process:

- **Step 1: Tosylation of o-Nitroaniline.** The amino group of o-nitroaniline is reacted with p-toluenesulfonyl chloride (TsCl) in the presence of a base to form the intermediate, N-(2-nitrophenyl)-4-methylbenzenesulfonamide (2-nitrotosylaniline).
- **Step 2: Reduction of the Nitro Group.** The nitro group of the 2-nitrotosylaniline intermediate is selectively reduced to an amine to yield the final product, **2-tosylaniline**.





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